

Synthesis of Bis(dicyclohexylphosphino)methane: A Technical Guide

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Compound of Interest

Compound Name: *Bis(dicyclohexylphosphino)methane*
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Cat. No.: B161899

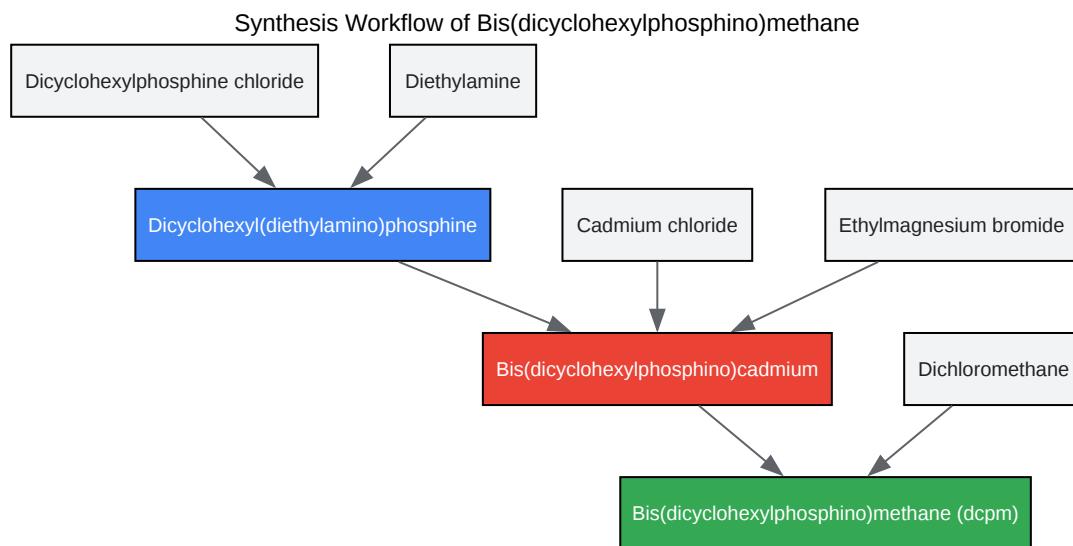
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Bis(dicyclohexylphosphino)methane, commonly abbreviated as dcpm, is a bulky phosphine ligand critical in the fields of organic synthesis and catalysis. Its unique steric and electronic properties make it an invaluable tool in a variety of cross-coupling reactions, including Suzuki, Buchwald-Hartwig, and Heck couplings, which are fundamental in the synthesis of complex organic molecules and active pharmaceutical ingredients. This technical guide provides a detailed overview of a key synthetic route to **bis(dicyclohexylphosphino)methane**, complete with experimental protocols and characterization data.

Core Synthesis Pathway

A prevalent method for the synthesis of **bis(dicyclohexylphosphino)methane** involves a multi-step process commencing from dicyclohexylphosphine chloride. This pathway proceeds through the formation of an aminophosphine intermediate, followed by the generation of a bis(dicyclohexylphosphino)cadmium species, which is then reacted with a methylene dihalide to yield the final product. This method is noted for its mild reaction conditions and high yield.



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Caption: Synthetic route to **bis(dicyclohexylphosphino)methane**.

Experimental Protocols

The following protocols are based on the synthesis method described in patent CN104558029A.

Step 1: Synthesis of Dicyclohexyl(diethylamino)phosphine

- Reaction Setup: To a dry reaction vessel under an inert atmosphere (e.g., argon), add diethyl ether (100 mL), dicyclohexylphosphine chloride (23.2 g, 100 mmol), and diethylamine (17.6 g, 240 mmol).
- Reaction: Stir the mixture at room temperature for 2 hours. A white precipitate will form.

- Work-up: Filter the reaction mixture to remove the precipitate. The solvent is then removed from the filtrate by distillation under reduced pressure to yield dicyclohexyl(diethylamino)phosphine.

Step 2: Synthesis of Bis(dicyclohexylphosphino)methane

- Reaction Setup: To the vessel containing the dicyclohexyl(diethylamino)phosphine from the previous step, add tetrahydrofuran (100 mL) and anhydrous cadmium chloride (18.3 g, 100 mmol).
- Grignard Reaction: Cool the mixture to 0-10 °C and add a 1.0 M solution of ethylmagnesium bromide in tetrahydrofuran (200 mL) dropwise. After the addition is complete, allow the reaction to slowly warm to room temperature and stir overnight.
- Coupling Reaction: Add dichloromethane (4.25 g, 50 mmol) dropwise to the reaction mixture.
- Final Reaction: Heat the mixture to 70 °C and maintain the reaction for 12 hours.
- Purification: After the reaction is complete, the product is purified by recrystallization from anhydrous methanol.

Quantitative Data

The following tables summarize the key quantitative data for the synthesis of bis(dicyclohexylphosphino)methane.

Parameter	Value	Reference
Final Product	Bis(dicyclohexylphosphino)methane	[1]
Yield	95%	[1]
Appearance	White solid	[1]

Analytical Data	Result	Reference
³¹ P NMR (CDCl ₃)	δ -8.7 (s)	[1]
¹ H NMR (CDCl ₃)	δ 2.0-1.0 (46H, broad m)	[1]
HRMS (C ₂₅ H ₄₆ P ₂)	Calculated: 408.3075, Found: 408.3077	[1]

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₂₅ H ₄₆ P ₂	
Molecular Weight	408.58 g/mol	
CAS Number	137349-65-6	
Melting Point	95-102 °C	
Appearance	White crystalline powder	
Purity	Typically ≥98%	

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References

- 1. Efficient Synthesis of 6,6'-Diamido-2,2'-dipicolylamine Ligands for Potential Phosphate Anion Sensing - PMC [pmc.ncbi.nlm.nih.gov]
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